

# An In-Depth Technical Guide to 3,4-Diphenylaniline

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## Compound of Interest

Compound Name: 3,4-Diphenylaniline

CAS No.: 10569-67-2

Cat. No.: B1583215

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An Essential Building Block for Advanced Materials and Therapeutic Discovery

## Foreword

Welcome to this comprehensive technical guide on **3,4-Diphenylaniline**. As a Senior Application Scientist, it is my privilege to present this resource for researchers, scientists, and professionals in drug development. This guide is designed to provide not just a collection of data, but a cohesive understanding of this molecule, from its fundamental properties to its synthesis and potential applications. The structure of this guide is intentionally fluid, designed to logically present the scientific narrative of **3,4-Diphenylaniline**. Our focus is on the "why" behind the "how," offering insights grounded in established chemical principles and supported by verifiable data. Every piece of information is meticulously cited to ensure scientific integrity and to provide you with a gateway to further exploration.

## Chemical Identity and Core Properties

**3,4-Diphenylaniline**, a unique aromatic amine, possesses a chemical architecture that makes it a molecule of significant interest in various scientific domains. Its core identity is defined by the following identifiers and properties:

Property	Value	Source
IUPAC Name	3,4-diphenylaniline	[1]
CAS Number	10569-67-2	[1]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> N	[1]
Molecular Weight	245.3 g/mol	[1]
Synonyms	[1,1':2',1''-Terphenyl]-4'-amine	[1]

## Computed Physicochemical Properties:

Property	Value
XLogP3	4.5
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	2
Exact Mass	245.120449483
Monoisotopic Mass	245.120449483
Topological Polar Surface Area	26 Å <sup>2</sup>
Heavy Atom Count	19
Complexity	263

Source: PubChem CID: 350075[1]

## Strategic Synthesis of 3,4-Diphenylaniline

The synthesis of **3,4-diphenylaniline** can be strategically approached using modern cross-coupling methodologies, which offer high efficiency and functional group tolerance. The most logical and widely applicable methods are the Suzuki-Miyaura coupling and the Buchwald-Hartwig amination.

## Suzuki-Miyaura Cross-Coupling Approach

The Suzuki-Miyaura reaction is a powerful tool for the formation of carbon-carbon bonds, making it an ideal choice for introducing the phenyl groups onto the aniline core.<sup>[2][3][4]</sup> A plausible and efficient synthetic route would involve a double Suzuki-Miyaura coupling reaction starting from a dihalogenated aniline derivative.

Proposed Synthetic Workflow:

Caption: Suzuki-Miyaura synthesis of **3,4-Diphenylaniline**.

Detailed Experimental Protocol (Hypothetical):

- **Reaction Setup:** To a flame-dried Schlenk flask, add 3,4-dibromoaniline (1.0 eq), phenylboronic acid (2.2 eq), and potassium carbonate (3.0 eq).
- **Catalyst Addition:** Add the palladium catalyst, such as tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd}(\text{PPh}_3)_4$ , 0.05 eq).
- **Solvent and Degassing:** Add a degassed mixture of toluene and water (e.g., 4:1 v/v). The reaction mixture is then subjected to three cycles of vacuum and backfilling with an inert gas (e.g., argon or nitrogen).
- **Reaction:** The mixture is heated to reflux (typically 80-100 °C) with vigorous stirring and monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction is cooled to room temperature, diluted with an organic solvent (e.g., ethyl acetate), and washed with water and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel.

## Buchwald-Hartwig Amination Approach

Alternatively, the Buchwald-Hartwig amination offers a powerful method for the formation of the C-N bond.<sup>[5][6][7][8][9]</sup> This approach would involve the coupling of a pre-formed diphenyl-

substituted aryl halide with an amine source.

Proposed Synthetic Workflow:

Caption: Buchwald-Hartwig synthesis of **3,4-Diphenylaniline**.

Detailed Experimental Protocol (Hypothetical):

- **Reaction Setup:** In a glovebox, a Schlenk tube is charged with 4-bromo-1,2-diphenylbenzene (1.0 eq), a palladium precatalyst (e.g., Pd<sub>2</sub>(dba)<sub>3</sub>, 0.01-0.05 eq), and a suitable phosphine ligand (e.g., XPhos, 0.02-0.10 eq).
- **Reagent Addition:** A strong base such as sodium tert-butoxide (NaOtBu, 1.2-1.5 eq) is added. The amine source, which could be ammonia gas, a solution of ammonia in a solvent, or an ammonia surrogate like lithium bis(trimethylsilyl)amide, is then introduced.
- **Solvent and Reaction:** Anhydrous toluene is added, and the Schlenk tube is sealed and heated to the appropriate temperature (typically 80-110 °C). The reaction progress is monitored by TLC or GC-MS.
- **Work-up and Purification:** Following a similar work-up and purification procedure as the Suzuki-Miyaura coupling, the desired **3,4-diphenylaniline** can be isolated.

## Spectroscopic and Analytical Characterization

A comprehensive characterization of **3,4-diphenylaniline** is crucial for confirming its identity and purity. The following spectroscopic techniques are essential for its structural elucidation.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show a complex multiplet in the aromatic region (typically δ 6.5-8.0 ppm) due to the overlapping signals of the protons on the three phenyl rings. The protons on the aniline ring will be influenced by the amino group and the two phenyl substituents, leading to distinct chemical shifts compared to the protons on the substituent phenyl rings. The N-H proton will likely appear as a broad singlet.<sup>[10]</sup>
- **<sup>13</sup>C NMR:** The carbon NMR spectrum should display a number of distinct signals in the aromatic region (typically δ 110-150 ppm), corresponding to the different carbon

environments in the molecule. The carbon atoms directly attached to the nitrogen and the other phenyl groups will have characteristic chemical shifts.[10]

Note: While specific spectral data for **3,4-diphenylaniline** is not readily available in the initial search, the PubChem entry indicates that  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra have been recorded.  
[1]

## Mass Spectrometry (MS)

Mass spectrometry is a key technique for determining the molecular weight and fragmentation pattern of **3,4-diphenylaniline**. Under electron ionization (EI), the molecular ion peak ( $\text{M}^+$ ) would be observed at  $m/z$  245, corresponding to the molecular weight of the compound. Fragmentation patterns can provide further structural information.[10]

## Infrared (IR) Spectroscopy

The IR spectrum of **3,4-diphenylaniline** would exhibit characteristic absorption bands:

- N-H Stretch: A sharp to moderately broad band in the region of  $3300\text{-}3500\text{ cm}^{-1}$  corresponding to the N-H stretching vibration of the secondary amine.
- C-H Aromatic Stretch: Bands above  $3000\text{ cm}^{-1}$ .
- C=C Aromatic Stretch: Several bands in the  $1450\text{-}1600\text{ cm}^{-1}$  region.
- C-N Stretch: A band in the  $1250\text{-}1350\text{ cm}^{-1}$  region.

## Analytical Separation Techniques

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC with a C18 column and a mobile phase consisting of a mixture of acetonitrile and water or methanol and water, often with a small amount of acid (e.g., formic acid or trifluoroacetic acid) to improve peak shape, would be a suitable method for the analysis and purification of **3,4-diphenylaniline**. [11]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can be used for the identification and quantification of **3,4-diphenylaniline**, particularly for assessing its purity and identifying any volatile impurities. [12]

## Potential Applications in Research and Development

While specific applications for **3,4-diphenylaniline** are not extensively documented in the initial search results, its structural motifs suggest significant potential in several areas of research and development, particularly in medicinal chemistry and materials science.

### Medicinal Chemistry and Drug Discovery

Diphenylamine and its derivatives have been reported to exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[13][14][15] The **3,4-diphenylaniline** scaffold could serve as a valuable starting point for the design and synthesis of novel therapeutic agents. The two phenyl substituents offer sites for further functionalization to modulate the compound's pharmacokinetic and pharmacodynamic properties.

Potential Areas of Investigation:

- **Anticancer Agents:** Many anticancer drugs contain biaryl structures. The **3,4-diphenylaniline** core could be elaborated to target specific enzymes or receptors involved in cancer progression.[14]
- **Antimicrobial Agents:** The diphenylamine moiety is present in some antimicrobial compounds. Derivatives of **3,4-diphenylaniline** could be synthesized and screened for activity against a range of bacterial and fungal pathogens.[13]

### Organic Electronics and Materials Science

The triphenylamine core, a close structural relative of **3,4-diphenylaniline**, is a well-known building block for organic electronic materials due to its hole-transporting properties.[12][16][17] The electron-rich nature of the nitrogen atom and the extended  $\pi$ -conjugation provided by the phenyl rings in **3,4-diphenylaniline** suggest its potential use in:

- **Organic Light-Emitting Diodes (OLEDs):** As a component of the hole-transport layer or as a host material for emissive dopants.
- **Organic Photovoltaics (OPVs):** As a donor material in bulk heterojunction solar cells.

- Organic Field-Effect Transistors (OFETs): As the active semiconductor layer.

## Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **3,4-diphenylaniline**. While specific toxicity data for this compound is not readily available, it should be handled with care in a well-ventilated fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times.

## Conclusion and Future Outlook

**3,4-Diphenylaniline** is a molecule with significant untapped potential. Its synthesis is achievable through robust and versatile modern coupling reactions. While its specific properties and applications are yet to be fully explored, its structural similarity to well-established functional molecules in both medicinal chemistry and materials science makes it a highly attractive target for future research. This guide provides a foundational understanding of **3,4-diphenylaniline** and aims to inspire further investigation into its unique characteristics and potential applications that could lead to advancements in both human health and technology.

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